

Commercial Suppliers of N-Despropyl Macitentan-d4 for Research: A Technical Guide

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Compound of Interest

Compound Name: *N-Despropyl Macitentan-d4*

Cat. No.: *B15138543*

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For researchers and drug development professionals engaged in the study of Macitentan, an endothelin receptor antagonist, the use of a stable isotope-labeled internal standard is crucial for accurate bioanalytical quantification. **N-Despropyl Macitentan-d4**, the deuterated analog of Macitentan's active metabolite, serves as an ideal internal standard for pharmacokinetic and metabolic studies. This technical guide provides an in-depth overview of commercial suppliers of **N-Despropyl Macitentan-d4**, their product specifications, and detailed experimental protocols for its application.

Commercial Availability and Product Specifications

Several reputable suppliers offer **N-Despropyl Macitentan-d4** for research purposes. The following table summarizes the key quantitative data from prominent commercial sources to facilitate comparison.

Supplier	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Additional Notes
BOC Sciences	-	C16H10D4Br 2N6O4S	550.22	≥98% (HPLC) [1]	Available in milligram to gram quantities.[1]
Simson Pharma	M790004	C16H10D4Br 2N6O4S	550.22	-	Certificate of Analysis is provided with every compound.[2]
MedChemExpress	HY-131996S	-	-	-	Listed as Macitentan impurity B-d4. [3][4][5]
Daicel Pharma	Custom	C16H10D4Br 2N6O4S	550.22	High Purity	Offers custom synthesis of isotope-labeled compounds and provides a detailed Certificate of Analysis.[6] [7]

Experimental Protocols: Bioanalytical Method for Macitentan and its Metabolites using a Deuterated Internal Standard

The following protocol is a representative example of a validated LC-MS/MS method for the quantification of Macitentan and its metabolites in human plasma, utilizing a deuterated internal

standard like **N-Despropyl Macitentan-d4**.

Preparation of Stock and Working Solutions

- Stock Solutions: Prepare individual stock solutions of Macitentan, N-Despropyl Macitentan (the analyte), and **N-Despropyl Macitentan-d4** (the internal standard) in a suitable organic solvent such as methanol or acetonitrile at a concentration of 1 mg/mL.
- Working Solutions: Prepare serial dilutions of the Macitentan and N-Despropyl Macitentan stock solutions with a 50:50 mixture of acetonitrile and water to create calibration standards and quality control (QC) samples at various concentrations.
- Internal Standard Working Solution: Dilute the **N-Despropyl Macitentan-d4** stock solution to a final concentration of 100 ng/mL in the same diluent.

Sample Preparation (Protein Precipitation)

- To 100 μ L of human plasma in a microcentrifuge tube, add 20 μ L of the internal standard working solution (100 ng/mL **N-Despropyl Macitentan-d4**).
- Add 300 μ L of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the samples at 12,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject a portion of the reconstituted sample (typically 5-10 μ L) into the LC-MS/MS system.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Conditions

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.

- Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
- Mobile Phase: A gradient elution using:
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40°C.
- MS System: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray ionization (ESI) in positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Macitentan:m/z 589.0 \rightarrow 203.1
 - N-Despropyl Macitentan:m/z 547.0 \rightarrow 203.1
 - **N-Despropyl Macitentan-d4**:m/z 551.0 \rightarrow 203.1 (Note: The specific MRM transitions should be optimized in the laboratory.)

Signaling Pathways and Experimental Workflows

The following diagram illustrates the typical workflow for a pharmacokinetic study of Macitentan using **N-Despropyl Macitentan-d4** as an internal standard.

Caption: Workflow for Bioanalytical Quantification of Macitentan using a Deuterated Internal Standard.

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